

Unveiling the Immunomodulatory Landscape of GSK-5498A: A Technical Guide

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Compound of Interest

Compound Name: GSK-5498A

Cat. No.: B1139443

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Introduction

GSK-5498A is a potent and selective small-molecule inhibitor of the Calcium-Release Activated Calcium (CRAC) channel. CRAC channels are pivotal for calcium signaling in numerous cell types, including a variety of immune cells. The influx of calcium through these channels is a critical event that triggers a cascade of downstream signaling pathways, ultimately governing essential cellular functions such as proliferation, differentiation, and effector functions. In the context of the immune system, CRAC channel-mediated calcium influx is indispensable for the activation and response of several immune cell lineages. This technical guide provides an in-depth overview of the known biological targets and effects of **GSK-5498A** in immune cells, consolidating available quantitative data, detailing relevant experimental protocols, and visualizing key cellular pathways and workflows.

Core Target and Mechanism of Action

The primary molecular target of **GSK-5498A** is the ORAI1 protein, the pore-forming subunit of the CRAC channel. **GSK-5498A** acts as an allosteric inhibitor, likely by inducing a conformational change in the ORAI1 pore geometry, thereby blocking the influx of Ca^{2+} . This inhibitory action does not interfere with the upstream activation steps, such as the oligomerization of the endoplasmic reticulum (ER) calcium sensor STIM1 or its interaction with ORAI1.

Quantitative Analysis of GSK-5498A Activity

The following tables summarize the available quantitative data on the inhibitory activity of **GSK-5498A**.

Table 1: In Vitro Inhibitory Activity of **GSK-5498A** on CRAC Channels

Assay System	Cell Line	Target	Parameter	Value
Electrophysiology	HEK293	STIM1/ORAI1	IC50	~1 μ M

Table 2: Effects of **GSK-5498A** on Immune Cell Function (Qualitative)

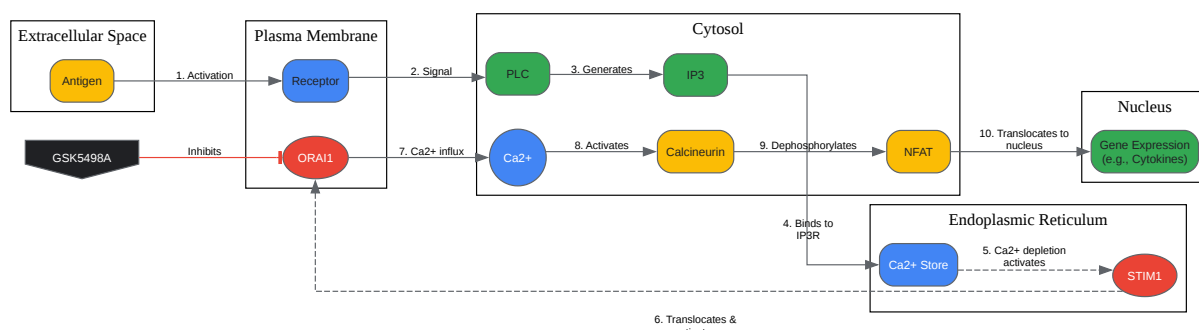
Immune Cell Type	Species	Effect
Mast Cells	Human, Rat	Inhibition of mediator release
Mast Cells	Guinea Pig, Mouse	No inhibition of mediator release
T-Cells	Human, Rat, Mouse	Inhibition of pro-inflammatory cytokine release

Note: Specific IC50 values for the inhibition of mediator and cytokine release in immune cells are not publicly available at the time of this guide's compilation.

Signaling Pathways and Experimental Workflows

To visually represent the mechanisms and experimental approaches discussed, the following diagrams have been generated using the DOT language.

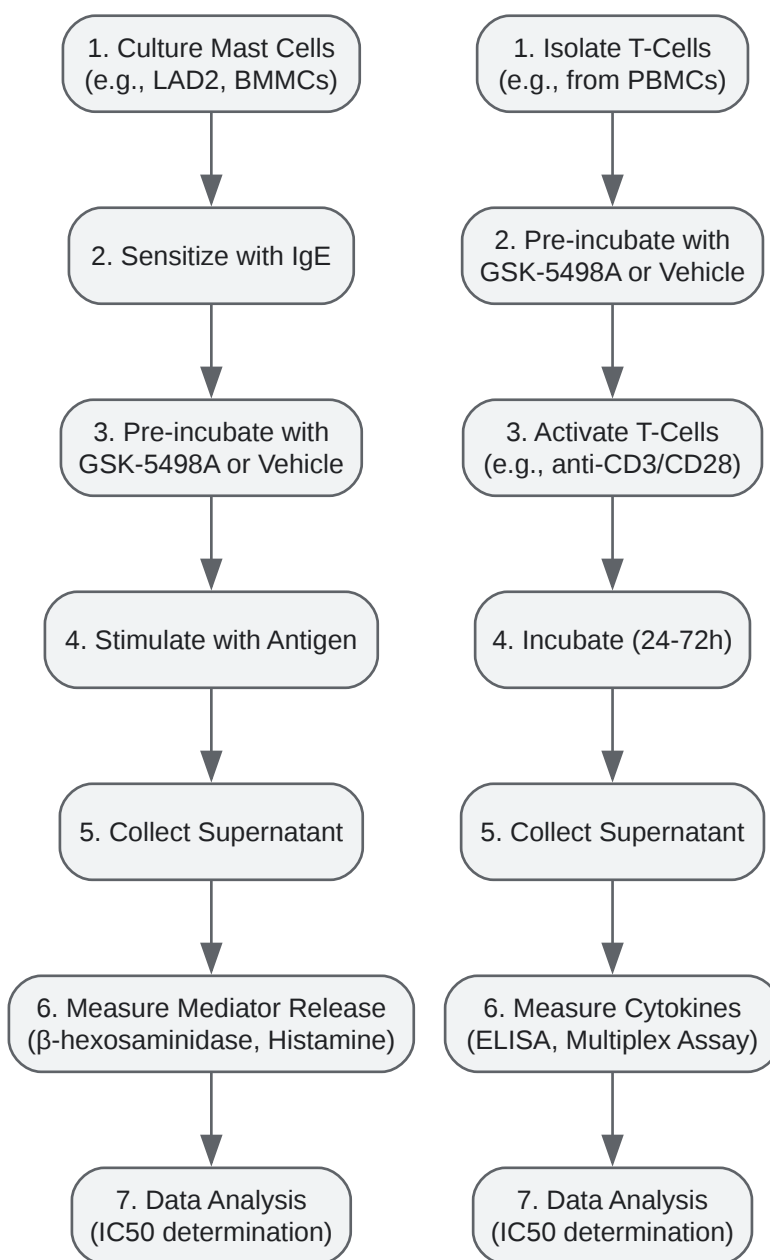
Signaling Pathway of CRAC Channel-Mediated Immune Cell Activation



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Caption: CRAC Channel Signaling Pathway and Point of Inhibition by **GSK-5498A**.

Experimental Workflow for Assessing Mast Cell Degranulation



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com